Gene Expression Analysis of Pentapeptide-31 Treated Cells: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Pentapeptide-31*
CAS No.:	*1232137-75-5*
Cat. No.:	*B612795*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentapeptide-31 is a synthetic peptide that has garnered significant interest in the fields of dermatology and cosmetology for its potential anti-aging properties. Comprising a chain of five amino acids, this peptide is reported to play a role in maintaining the epidermal stem cell niche and protecting cells from stress.[1][2][3] By preserving the regenerative capacity of the skin and mitigating cellular damage, **Pentapeptide-31** is believed to contribute to a more youthful skin appearance.[4][5] This document provides detailed application notes and protocols for the analysis of gene expression in human dermal fibroblasts treated with **Pentapeptide-31**, offering insights into its molecular mechanisms of action.

The proposed mechanism of action for many anti-aging peptides involves the stimulation of extracellular matrix (ECM) proteins, such as collagen and elastin, which are crucial for skin structure and elasticity. This process is often mediated through the activation of key signaling pathways, including the Transforming Growth Factor-β (TGF-β)/SMAD and Mitogen-Activated

© 2026 BenchChem. All rights reserved.

Protein Kinase (MAPK) pathways. Furthermore, the protective effects of **Pentapeptide-31** on stem cells suggest a potential influence on genes related to cell survival and stress response.

These application notes will guide researchers through the process of treating cultured human dermal fibroblasts with **Pentapeptide-31**, followed by the analysis of key gene expression changes using quantitative real-time PCR (qPCR). The provided protocols are intended to serve as a comprehensive guide for investigating the molecular basis of **Pentapeptide-31**'s effects on skin cells.

Data Presentation: Quantitative Gene Expression Analysis

The following tables summarize hypothetical, yet representative, quantitative data on the changes in gene expression in human dermal fibroblasts following treatment with **Pentapeptide-31**. These tables are designed to provide a reference for expected outcomes and to assist in the selection of target genes for analysis.

Table 1: Modulation of Extracellular Matrix and Related Gene Expression by **Pentapeptide-31**

Target Gene	Function	Expected Change with Pentapeptide-31	Fold Change (Hypothetical)
COL1A1	Collagen Type I Alpha 1 Chain	Upregulation	2.5
COL3A1	Collagen Type III Alpha 1 Chain	Upregulation	2.1
ELN	Elastin	Upregulation	1.8
FN1	Fibronectin 1	Upregulation	1.6
MMP1	Matrix Metallopeptidase 1	Downregulation	-1.7
TIMP1	TIMP Metallopeptidase Inhibitor 1	Upregulation	1.9

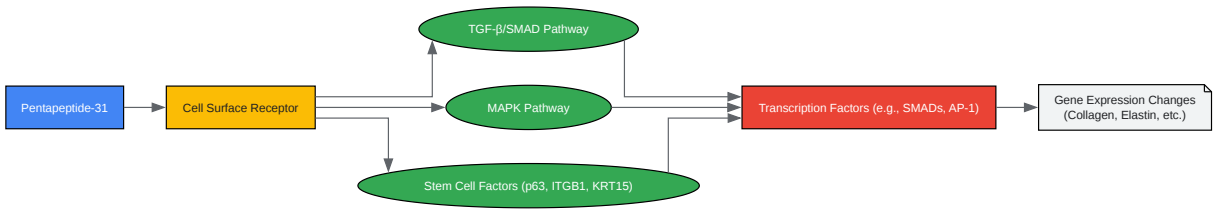
© 2026 BenchChem. All rights reserved.

Table 2: Modulation of Signaling Pathway and Stem Cell Factor Gene Expression by **Pentapeptide-31**

Target Gene	Pathway/Function	Expected Change with Pentapeptide-31	Fold Change (Hypothetical)
TGFB1	TGF-β Signaling	Upregulation	1.5
SMAD2	TGF-β Signaling	Upregulation	1.4
MAPK1 (ERK2)	MAPK Signaling	Upregulation	1.3
p63	Stem Cell Maintenance	Upregulation	1.7
ITGB1 (Integrin β1)	Stem Cell Adhesion	Upregulation	1.6
KRT15	Keratin 15 (Stem Cell Marker)	Upregulation	1.8

Signaling Pathways and Experimental Workflow

Signaling Pathway Diagrams

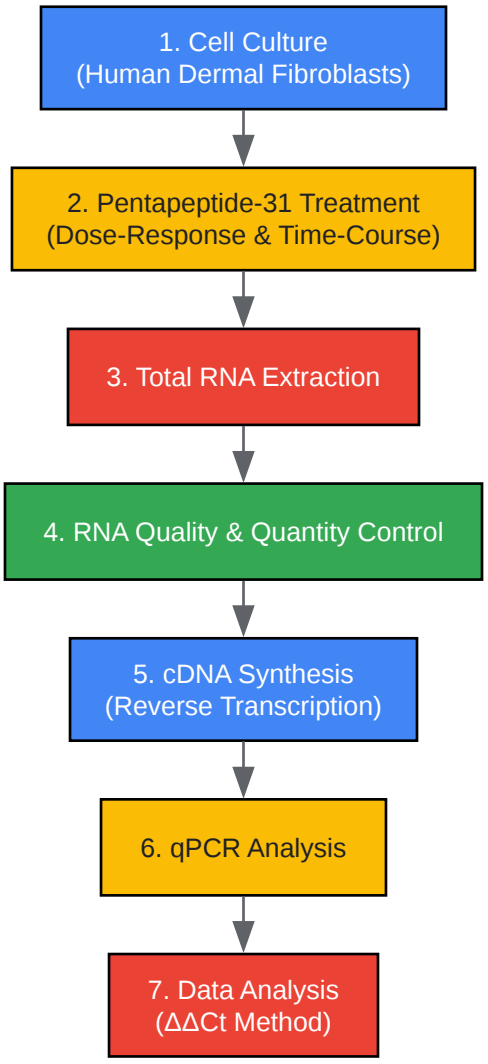


Click to download full resolution via product page

Caption: Proposed signaling cascade initiated by **Pentapeptide-31**.

© 2026 BenchChem. All rights reserved.

Experimental Workflow Diagram



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Stem cell protecting ingredient launched by ISP [cosmeticsdesign-europe.com]
- 2. ashland.com [ashland.com]

© 2026 BenchChem. All rights reserved.

- 3. specialchem.com [specialchem.com]
- 4. The Usage of Pentapeptide-31 - Creative Peptides [creative-peptides.com]
- 5. myrevea.com [myrevea.com]
- To cite this document: BenchChem. [Gene Expression Analysis of Pentapeptide-31 Treated Cells: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612795/docs#gene-expression-analysis-of-pentapeptide-31-treated-cells-application-notes-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.